

# 3-Chlorobenzene-1,2-diamine physical properties

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## Compound of Interest

Compound Name: 3-Chlorobenzene-1,2-diamine

Cat. No.: B1351715

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An In-depth Technical Guide on the Physical Properties of **3-Chlorobenzene-1,2-diamine**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the core physical properties of **3-Chlorobenzene-1,2-diamine** (CAS No: 21745-41-5), a versatile aromatic amine used in the synthesis of various chemical compounds, including therapeutic agents.<sup>[1]</sup> The information presented herein is intended to support research, development, and quality control activities by providing key physical data and detailed experimental protocols for their determination.

## Core Physical and Chemical Properties

**3-Chlorobenzene-1,2-diamine**, also known as 3-chloro-o-phenylenediamine, is an organic compound with the molecular formula C<sub>6</sub>H<sub>7</sub>CIN<sub>2</sub>.<sup>[2][3]</sup> Under standard conditions, it exists as a solid crystalline substance, often appearing as a powder with a color ranging from yellow to brown or green.<sup>[2]</sup> The presence of two adjacent amino groups and a chlorine atom on the benzene ring makes it a valuable building block in organic synthesis.<sup>[2]</sup>

## Quantitative Physical Properties

The key physical properties of **3-Chlorobenzene-1,2-diamine** are summarized in the table below for easy reference.

Property	Value	Source(s)
CAS Number	21745-41-5	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>6</sub> H <sub>7</sub> CIN <sub>2</sub>	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	142.59 g/mol	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Physical State	Solid, crystalline powder	<a href="#">[2]</a> <a href="#">[4]</a>
Color	Yellow to brown or green	<a href="#">[2]</a>
Melting Point	27-32 °C	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Boiling Point	125 °C @ 760 mmHg	<a href="#">[2]</a> <a href="#">[5]</a>
274.4 ± 20.0 °C @ 760 mmHg	<a href="#">[3]</a>	
Density	1.3 ± 0.1 g/cm <sup>3</sup>	<a href="#">[3]</a>
pKa	3.10 ± 0.10 (Predicted)	<a href="#">[5]</a>
Solubility	Slightly soluble in DMSO and Methanol	<a href="#">[5]</a>
Storage	Store at 2-8 °C under inert gas	<a href="#">[4]</a> <a href="#">[5]</a>

## Experimental Protocols for Property Determination

This section provides detailed methodologies for the experimental determination of the key physical properties of **3-Chlorobenzene-1,2-diamine**.

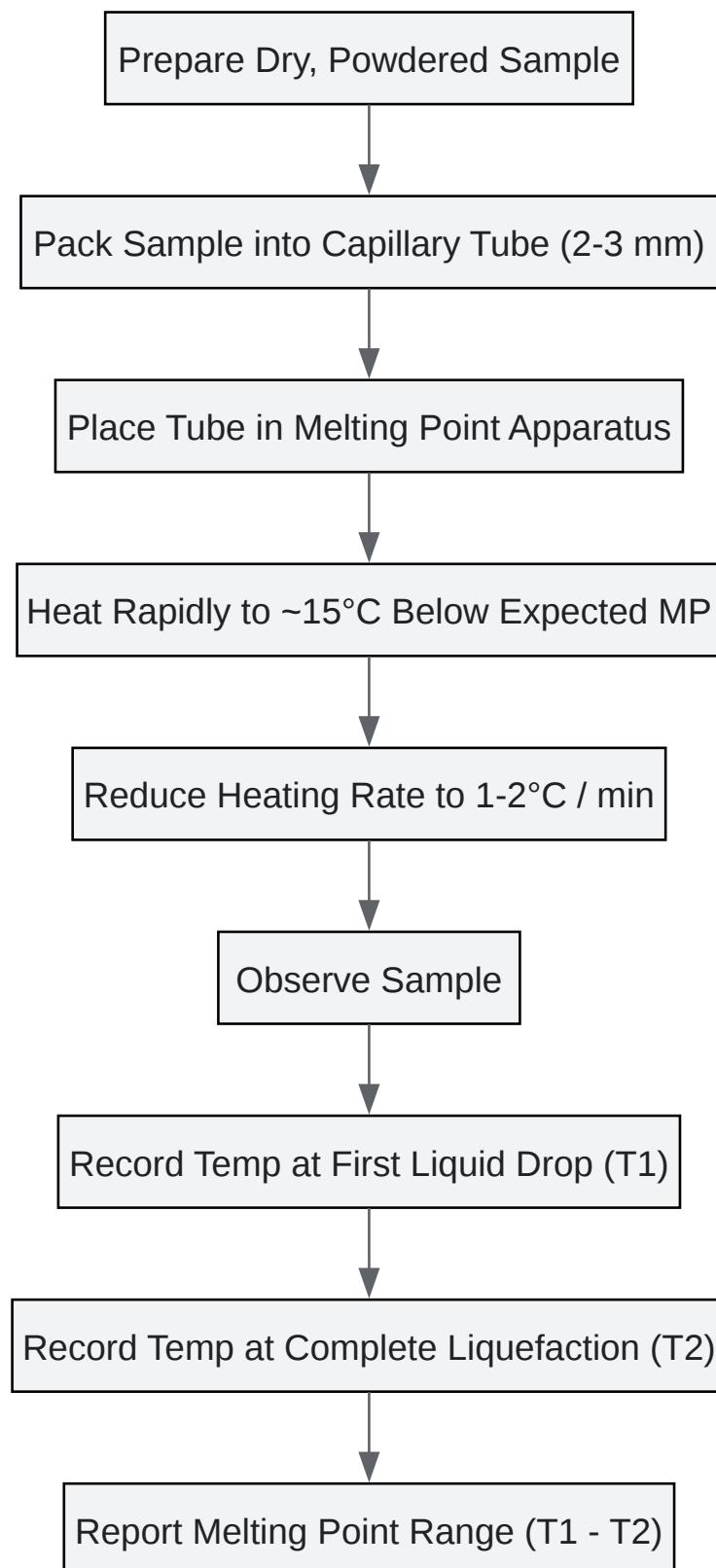
### Melting Point Determination

The melting point is a critical indicator of a compound's purity.[\[6\]](#) Pure crystalline solids typically exhibit a sharp melting point range of 0.5-1.0°C.

Methodology: Capillary Method

- Sample Preparation: A small amount of the dry, powdered **3-Chlorobenzene-1,2-diamine** is placed into a thin-walled glass capillary tube, which is sealed at one end.[\[6\]](#) The sample is packed to a height of 2-3 mm.

- Apparatus Setup: The capillary tube is placed in a heating block of a melting point apparatus or attached to a thermometer and immersed in an oil bath (Thiele tube).[7]
- Heating: The sample is heated rapidly to a temperature approximately 10-15°C below the expected melting point. The heating rate is then reduced to 1-2°C per minute to ensure thermal equilibrium.
- Observation and Recording: The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid mass turns into a clear liquid (completion of melting) are recorded. This range is the melting point of the sample.[8]

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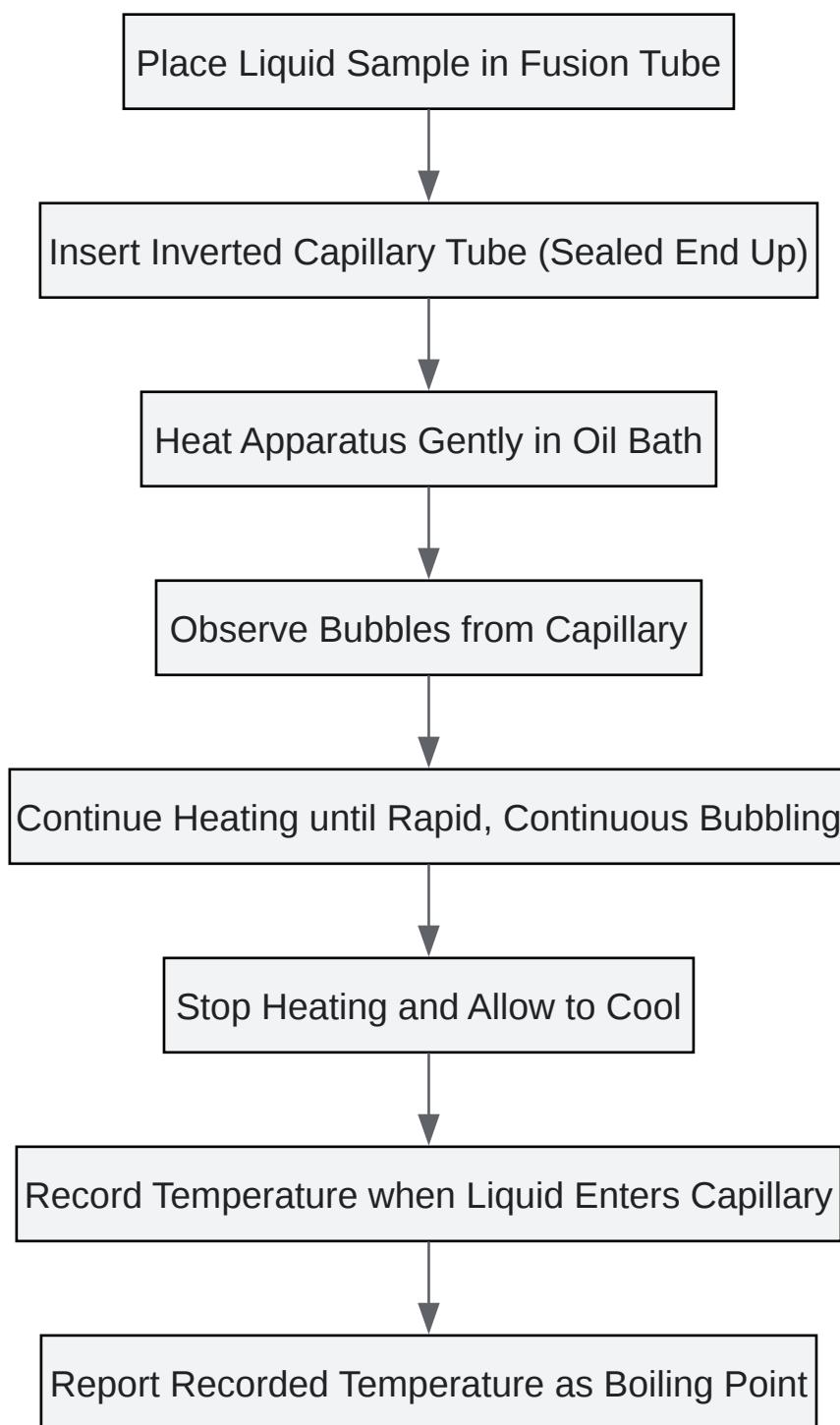
Caption: Workflow for Melting Point Determination via Capillary Method.

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[9]

Methodology: Micro-Boiling Point (Capillary Method)

- Sample Preparation: A small amount (a few milliliters) of the molten **3-Chlorobenzene-1,2-diamine** is placed into a small test tube (fusion tube).[10][11]
- Apparatus Setup: A capillary tube, sealed at one end, is placed into the fusion tube with its open end submerged in the liquid. The fusion tube is attached to a thermometer and heated in a Thiele tube or an appropriate heating block.[11]
- Heating: The apparatus is heated gently. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.[10]
- Observation: Heating continues until a rapid and continuous stream of bubbles emerges from the capillary tube. At this point, heating is stopped.[10]
- Recording: The liquid begins to cool. The boiling point is the temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube.[9][10]



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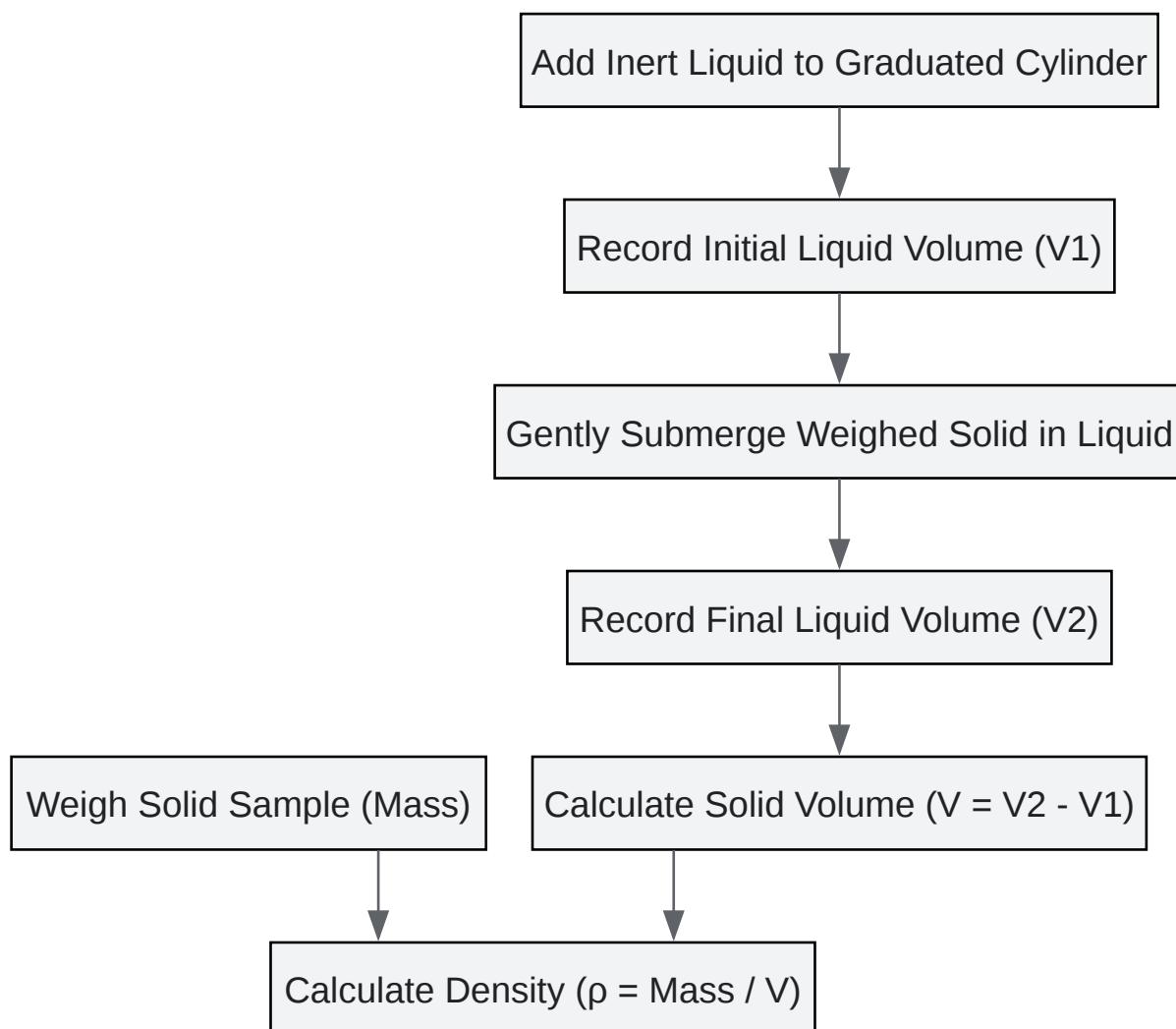
Caption: Workflow for Micro-Boiling Point Determination.

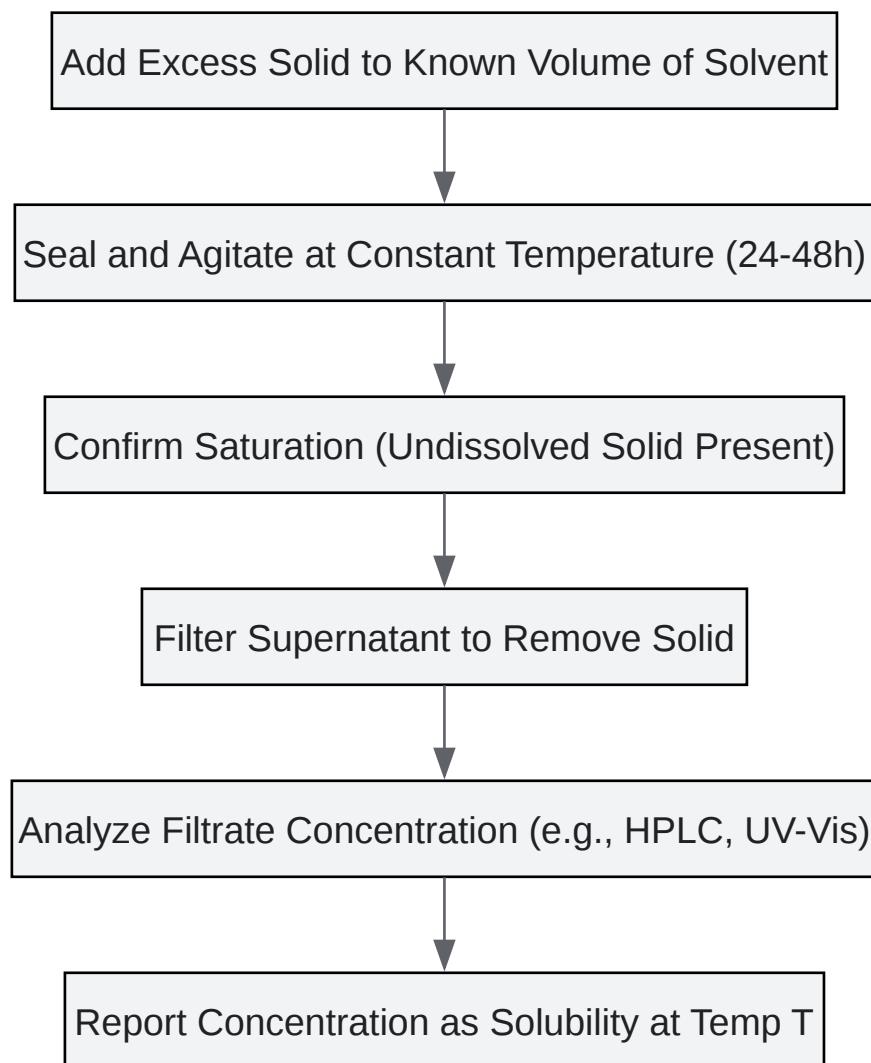
## Density Determination

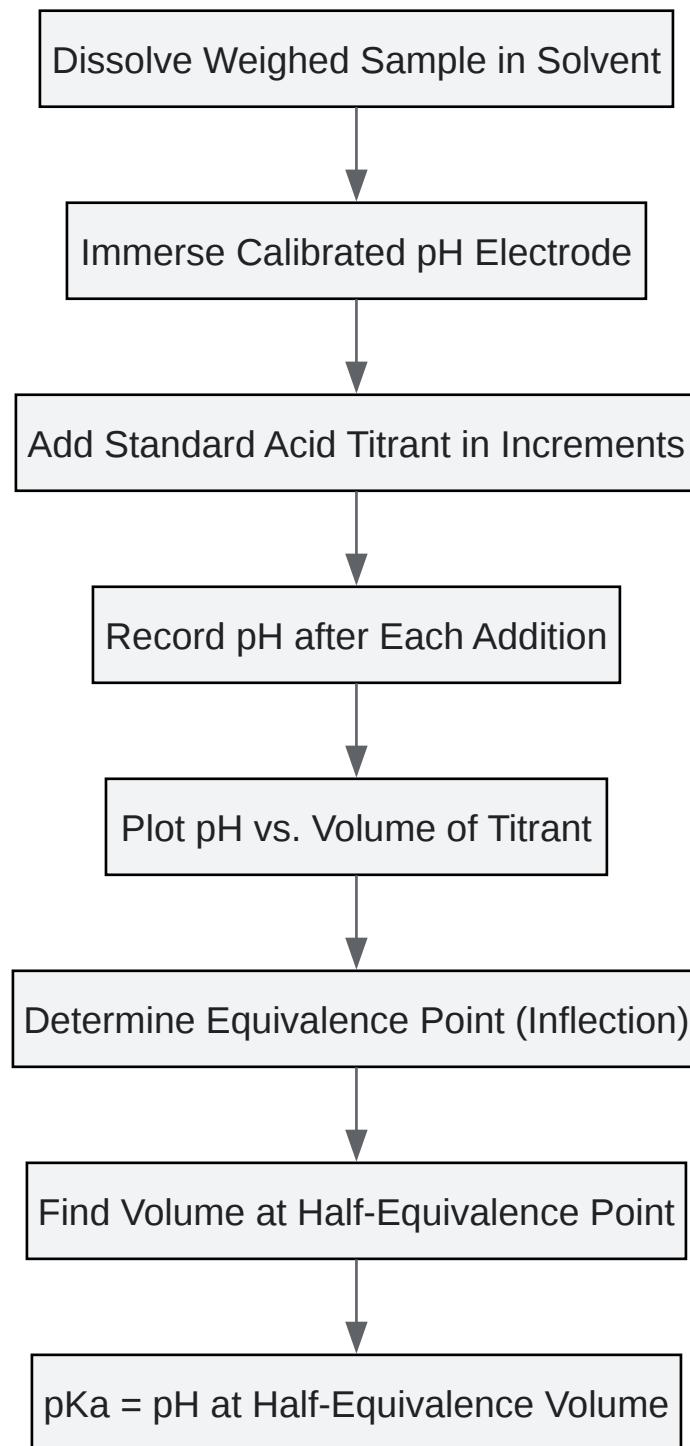
Density is an intrinsic physical property defined as the mass of a substance per unit volume.

Methodology: Liquid Displacement Method

- Mass Measurement: The mass of a sample of solid **3-Chlorobenzene-1,2-diamine** is accurately measured using an analytical balance.[12][13]
- Volume Measurement: A graduated cylinder is partially filled with a liquid in which the compound is insoluble (e.g., a non-polar solvent). The initial volume of the liquid (V1) is recorded.[12][13]
- Displacement: The weighed solid is carefully submerged in the liquid in the graduated cylinder, ensuring no splashing. The final volume of the liquid (V2) is recorded.[12][13]
- Calculation: The volume of the solid is the difference between the final and initial liquid levels ( $V = V2 - V1$ ). The density ( $\rho$ ) is calculated using the formula:  $\rho = \text{mass} / V$ .[12][14]







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